

# Application Notes and Protocols for PD 168568 in Cell Culture

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## Compound of Interest

Compound Name: PD 168568

Cat. No.: B560265

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## Introduction

**PD 168568** is a potent and selective antagonist of the dopamine D4 receptor (DRD4), with  $K_i$  values of 8.8 nM, 1842 nM, and 2682 nM for the D4, D2, and D3 receptors, respectively.<sup>[1][2]</sup> Its isoindolinone structure contributes to this selectivity.<sup>[1][2]</sup> Notably, **PD 168568** has demonstrated inhibitory effects on the proliferation and survival of glioblastoma stem cells, suggesting its potential as a therapeutic agent in cancer research.<sup>[1][2]</sup> These application notes provide a comprehensive guide for the utilization of **PD 168568** in a cell culture setting, including protocols for determining its effective concentration and assessing its biological activity.

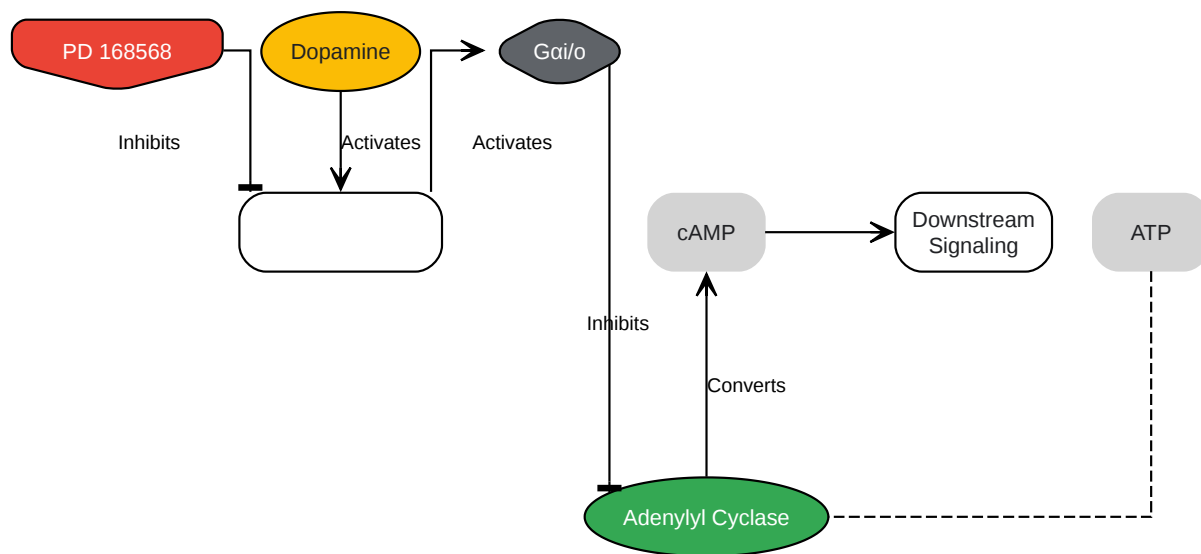
## Physicochemical Properties and Storage

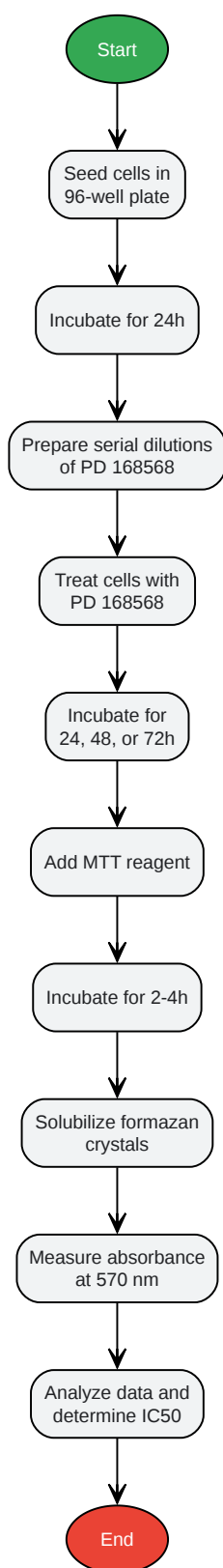
A summary of the key physicochemical properties of **PD 168568** is presented in the table below. Proper storage is critical to maintain the stability and activity of the compound.

Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>27</sub> N <sub>3</sub> O	MedChemExpress
Molecular Weight	349.47 g/mol	MedChemExpress
Appearance	Crystalline solid	General knowledge
Solubility	Soluble in DMSO	MedChemExpress
Storage Conditions	-20°C for long-term storage	MedChemExpress

## Signaling Pathway of the Dopamine D4 Receptor

**PD 168568** exerts its effects by antagonizing the dopamine D4 receptor. This receptor is a G protein-coupled receptor (GPCR) that, upon activation by its endogenous ligand dopamine, typically couples to G*ai/o* proteins. This coupling leads to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP) levels, and modulation of downstream signaling cascades that can influence cell proliferation, survival, and differentiation.





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## References

- 1. PD 168568 - Immunomart [[immunomart.com](http://immunomart.com)]
- 2. medchemexpress.com [[medchemexpress.com](http://medchemexpress.com)]
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